

Technical Guide: Molecular Weight of (S)-3-aminopiperidin-2-one hydrochloride

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Compound of Interest

Compound Name: (S)-3-aminopiperidin-2-one hydrochloride

Cat. No.: B569101

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Abstract

This technical guide provides a detailed analysis of the molecular weight of **(S)-3-aminopiperidin-2-one hydrochloride**, a compound of interest in pharmaceutical research and development. The document outlines the molecular formula and presents a comprehensive breakdown of its elemental composition. All quantitative data is summarized in a structured table for clarity and ease of reference by researchers, scientists, and drug development professionals. A logical workflow for the molecular weight calculation is also provided.

Introduction

An accurate determination of molecular weight is a fundamental prerequisite for a wide range of scientific applications, including stoichiometry, solution preparation, and analytical characterization. This guide focuses on **(S)-3-aminopiperidin-2-one hydrochloride**, detailing the calculation of its molecular weight based on its elemental constituents.

Molecular Formula and Structure

The chemical formula for **(S)-3-aminopiperidin-2-one hydrochloride** is $C_5H_{11}ClN_2O$.^[1] This formula indicates that each molecule is composed of carbon, hydrogen, chlorine, nitrogen, and oxygen atoms. The hydrochloride salt is formed from the parent compound, (S)-3-aminopiperidin-2-one ($C_5H_{10}N_2O$)^{[2][3][4][5]}, and one equivalent of hydrogen chloride (HCl).

Calculation of Molecular Weight

The molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the molecular formula $C_5H_{11}ClN_2O$ and the standard atomic weights of the constituent elements.

Elemental Composition and Atomic Weights

The following table provides a detailed breakdown of the molecular weight calculation for **(S)-3-aminopiperidin-2-one hydrochloride**.

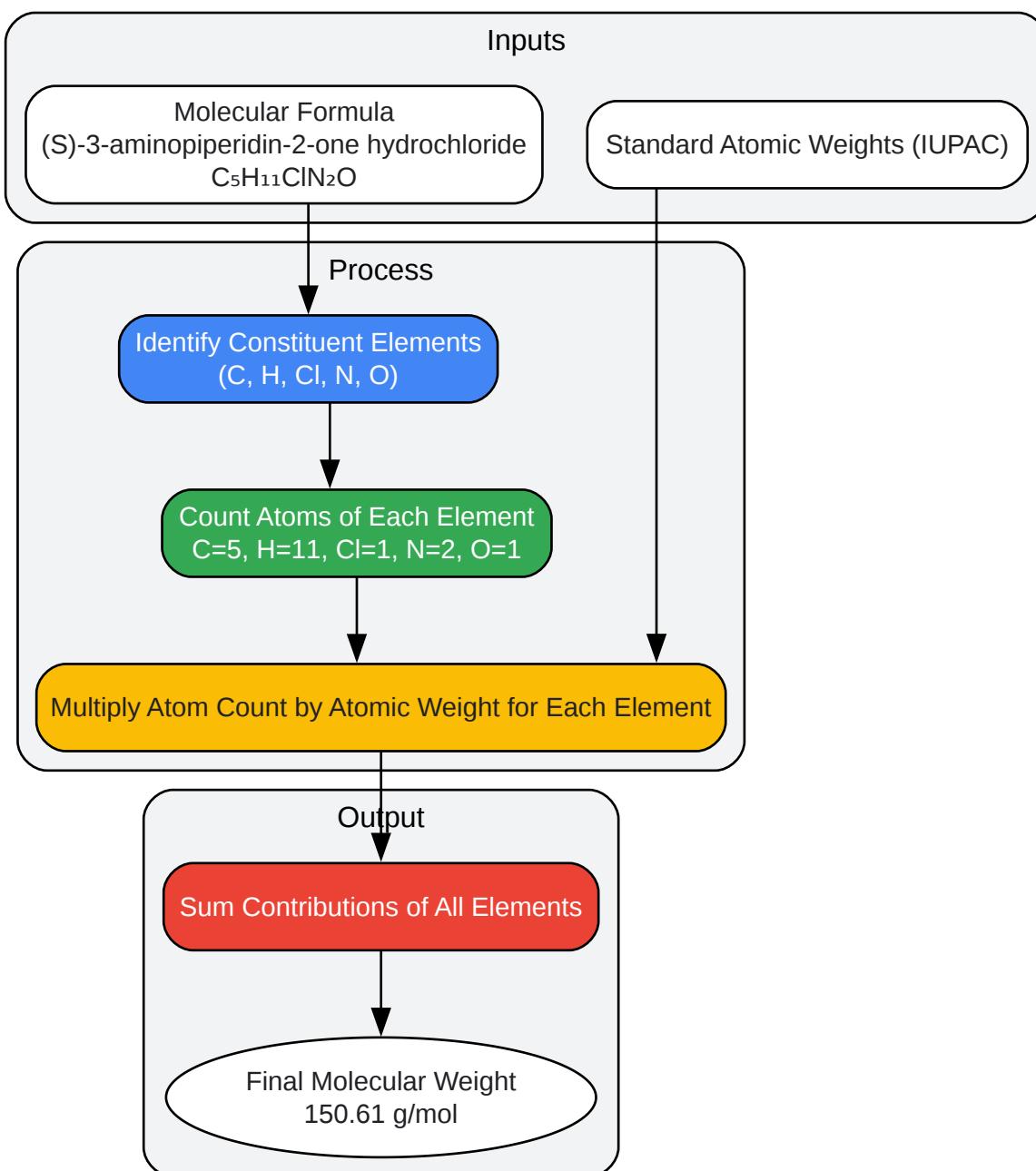
Element	Symbol	Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	5	12.011	60.055
Hydrogen	H	11	1.008	11.088
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	2	14.007	28.014
Oxygen	O	1	15.999	15.999
Total		150.609		

Note: Atomic weights are based on IUPAC standard atomic weights.

Based on this calculation, the molecular weight of **(S)-3-aminopiperidin-2-one hydrochloride** is approximately 150.61 g/mol .[\[1\]](#)

Logical Workflow for Molecular Weight Determination

The following diagram illustrates the logical process for determining the molecular weight of a chemical compound from its formula.



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Caption: Logical workflow for molecular weight calculation.

Conclusion

This guide has detailed the determination of the molecular weight of **(S)-3-aminopiperidin-2-one hydrochloride**. By systematically identifying the elemental composition from the molecular

formula and utilizing standard atomic weights, the molecular weight is calculated to be 150.61 g/mol . This value is a critical parameter for any quantitative work involving this compound.

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